

3-Aminopropanethiol solubility issues aqueous solutions

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Compound Focus: 3-Aminopropanethiol

CAS No.: 462-47-5

Cat. No.: S573480

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Chemical Properties of 3-Aminopropanethiol

The table below summarizes the basic identifying information and known physicochemical properties for **3-Aminopropanethiol**.

Property	Value / Description
CAS Number	462-47-5 [1] [2]
Molecular Formula	C ₃ H ₉ NS [1] [2]
Molecular Weight	91.18 g/mol [2]
Density	0.951 g/cm ³ [1]
Boiling Point	151.4°C at 760 mmHg [1]
Flash Point	45.4°C [1]
pKa	9.29 (Predicted) [2]

Property	Value / Description
Synonyms	Homocysteamine, 3-Aminopropane-1-thiol, 3-Mercaptopropylamine, Mercaptopropylamine [1] [2]

Potential Solubility Challenges & Strategies

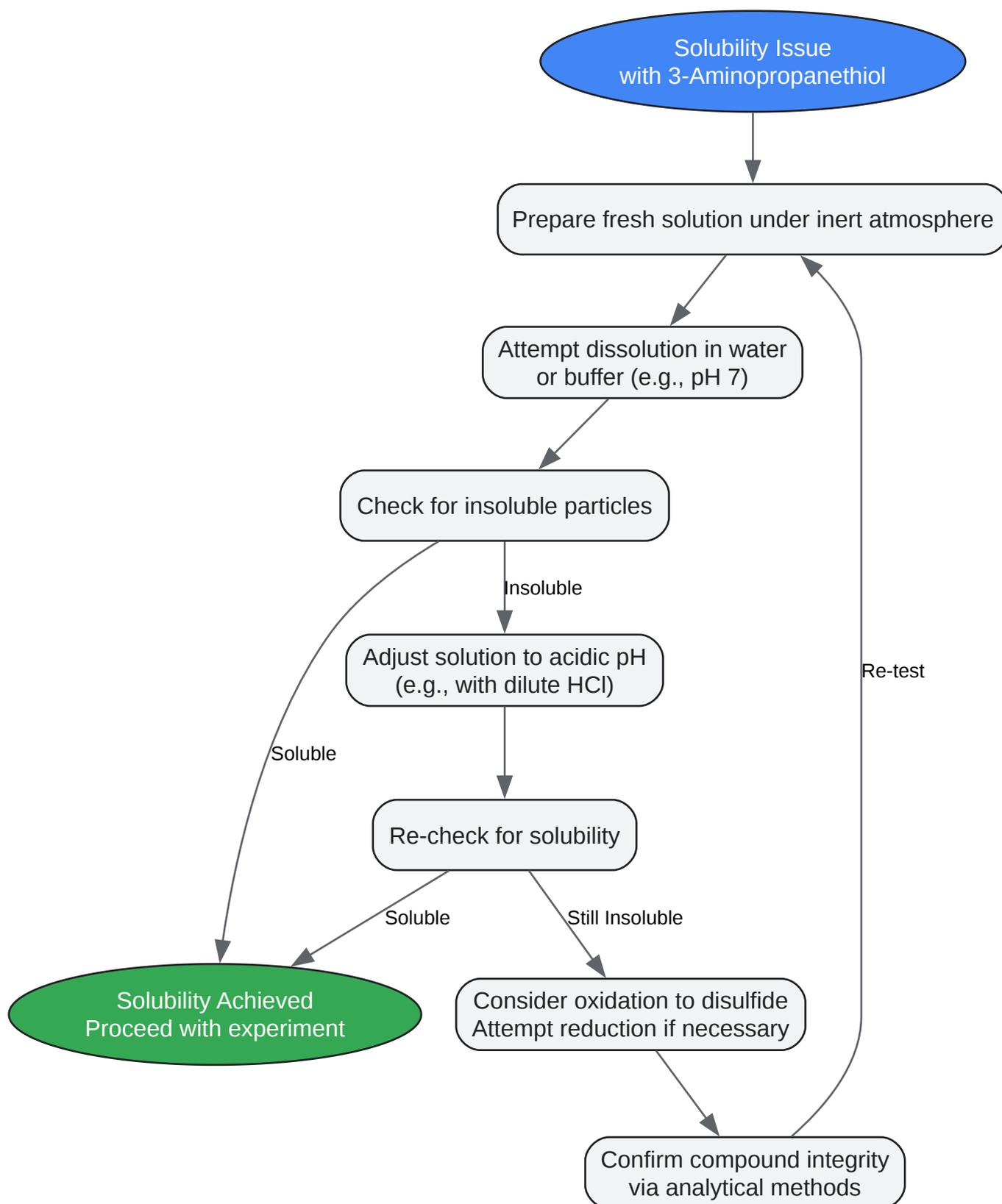
The available data does not include direct solubility measurements. However, the compound's **pKa** and dual functional groups provide clues for troubleshooting.

- **Molecular Structure:** The molecule contains both a basic **primary amine (-NH₂)** and a **thiol (-SH)** group [1]. This makes it a potential candidate for forming zwitterionic structures depending on the pH.
- **pKa Insight:** The predicted pKa of 9.29 [2] suggests that the amine group will be predominantly protonated (-NH₃⁺) in neutral or acidic aqueous solutions, which should enhance water solubility through hydrogen bonding and ionic interactions.
- **Troubleshooting Guide:** If you are facing solubility issues, consider the following approaches:

Issue	Potential Solution
Low Solubility at Neutral pH	Adjust the solution pH . Solubility is likely higher in acidic conditions (e.g., using dilute HCl) where the amine group is protonated.
Oxidation of Thiol Group	The thiol group can oxidize in air to form disulfide bonds, which can cause precipitation [3]. Use an inert atmosphere (e.g., nitrogen or argon) and fresh, purified water degassed with an inert gas.
Unclear Solubility Profile	Start with a systematic solubility test in buffers of different pH values (e.g., pH 2, 7, and 10) to empirically determine the best solvent conditions.

Experimental Workflow for Solubility Troubleshooting

The following diagram outlines a logical workflow you can follow to diagnose and resolve solubility problems with **3-Aminopropanethiol** in the lab.



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Frequently Asked Questions

Q1: What is the most critical factor to control when working with 3-aminopropanethiol in water? The most critical factor is likely **preventing oxidation**. The thiol (-SH) group is susceptible to oxidation by air, leading to the formation of disulfide-bridged dimers, which are typically insoluble. Always use **degassed solvents** and maintain an **inert atmosphere** (e.g., nitrogen or argon) when handling solutions of this compound [3].

Q2: How does pH affect the solubility of 3-aminopropanethiol? While direct data is unavailable, its chemical structure offers a strong indication. The amine group (pKa ~9.29) becomes protonated in acidic media. Therefore, **solubility in water is expected to be significantly higher in acidic pH** (e.g., using 0.1M HCl) where the molecule carries a positive charge, facilitating interaction with water molecules [2].

Q3: There is no aqueous solubility data in the literature. How can I determine it? You can perform a simple, small-scale qualitative test.

- Weigh a small amount (e.g., 1 mg) of the compound.
- Divide it into several vials.
- Add different solvents (e.g., water, acidic buffer, basic buffer, ethanol) to each.
- Sonicate or vortex the mixtures and observe. This will quickly give you a practical understanding of its solubility profile.

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References

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2. - 3 | 462-47-5 aminopropanethiol [chemicalbook.com]
3. Amino acid interactions dependent on the polymerization of charged... [pubs.rsc.org]

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